

L-640876 shelf life and long-term storage conditions

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Compound of Interest

Compound Name: L-640876

Cat. No.: B1673793

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Technical Support Center: L-640876

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **L-640876**. It includes frequently asked questions (FAQs) and troubleshooting guides in a user-friendly question-and-answer format to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended shelf life and long-term storage for **L-640876**?

A1: **L-640876** has a shelf life of over two years if stored properly. For optimal stability, please refer to the storage conditions summarized in the table below.

Data Presentation: Storage and Stability of **L-640876**

Form	Storage Duration	Temperature	Conditions
Solid Powder	Short-term (days to weeks)	0 - 4°C	Dry and dark
Long-term (months to years)	-20°C	Dry and dark	
Stock Solution (in DMSO)	Short-term (days to weeks)	0 - 4°C	
Long-term (months)	-20°C		

Table 1: Recommended storage conditions for **L-640876** solid powder and stock solutions.

Q2: How should **L-640876** be handled upon receipt?

A2: **L-640876** is shipped as a non-hazardous chemical at ambient temperature and is stable for several weeks during transit. Upon receipt, it is recommended to store it under the long-term conditions specified in Table 1.

Q3: What is the mechanism of action of **L-640876**?

A3: **L-640876** is a semi-synthetic cephalosporin antibiotic. Like other β -lactam antibiotics, its primary mechanism of action is the inhibition of bacterial cell wall synthesis. It achieves this by binding to and inactivating penicillin-binding proteins (PBPs), which are essential enzymes for the final steps of peptidoglycan synthesis. This disruption of the cell wall integrity leads to bacterial cell lysis and death.

Troubleshooting Guides

Problem 1: Inconsistent or lower-than-expected activity in in-vitro antibacterial assays.

Possible Causes and Solutions:

- Degradation of **L-640876**:
 - pH instability: The β -lactam ring of cephalosporins is susceptible to hydrolysis under acidic or alkaline conditions. Ensure the pH of your growth media is within the optimal stability

range for cephalosporins, which is typically around pH 6-7.

- Improper Storage: Verify that the compound and its stock solutions have been stored according to the recommended conditions (see Table 1). Avoid repeated freeze-thaw cycles of stock solutions.
- Solution: Prepare fresh stock solutions and ensure the pH of all experimental buffers and media is appropriate.
- Experimental Conditions:
 - Inoculum Size: The antibacterial activity of **L-640876** can be affected by the size of the bacterial inoculum. High bacterial densities can lead to higher minimum inhibitory concentrations (MICs). Standardize your inoculum preparation to ensure consistency between experiments.
 - Culture Medium Composition: The presence of certain salts, like sodium chloride, in the culture medium can influence the activity of **L-640876**. If you are observing unexpected results, consider the composition of your medium and compare it with standard media used for antimicrobial susceptibility testing, such as Mueller-Hinton broth or agar.
 - Solution: Adhere to standardized protocols for antimicrobial susceptibility testing, such as those provided by the Clinical and Laboratory Standards Institute (CLSI).

Problem 2: Precipitation of **L-640876** in aqueous solutions.

Possible Cause and Solution:

- Low Aqueous Solubility: **L-640876** is soluble in DMSO. When preparing working solutions in aqueous media, ensure that the final concentration of DMSO is sufficient to maintain solubility, but low enough to not affect bacterial growth (typically $\leq 1\%$). If precipitation occurs, try preparing a more concentrated stock solution in DMSO and using a smaller volume to achieve the desired final concentration in your assay. You may also consider a gentle warming of the solution.

Experimental Protocols

Key Experiment: Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This protocol outlines a general procedure for determining the MIC of **L-640876** against a bacterial strain.

- Preparation of **L-640876** Stock Solution:
 - Aseptically prepare a stock solution of **L-640876** in sterile DMSO at a concentration of 10 mg/mL.
 - Further dilute the stock solution in sterile cation-adjusted Mueller-Hinton Broth (CAMHB) to create a working solution at a concentration twice the highest desired final concentration.
- Preparation of Bacterial Inoculum:
 - From a fresh agar plate (18-24 hours growth), pick several well-isolated colonies of the test bacterium.
 - Suspend the colonies in sterile saline to match the turbidity of a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
 - Dilute this suspension in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in the test wells.
- Broth Microdilution Assay:
 - In a sterile 96-well microtiter plate, perform serial two-fold dilutions of the **L-640876** working solution in CAMHB. The final volume in each well should be 50 μ L.
 - Add 50 μ L of the prepared bacterial inoculum to each well, resulting in a final volume of 100 μ L and the desired final concentrations of **L-640876**.
 - Include a positive control well (bacteria in CAMHB without **L-640876**) and a negative control well (CAMHB only).
- Incubation and Reading:

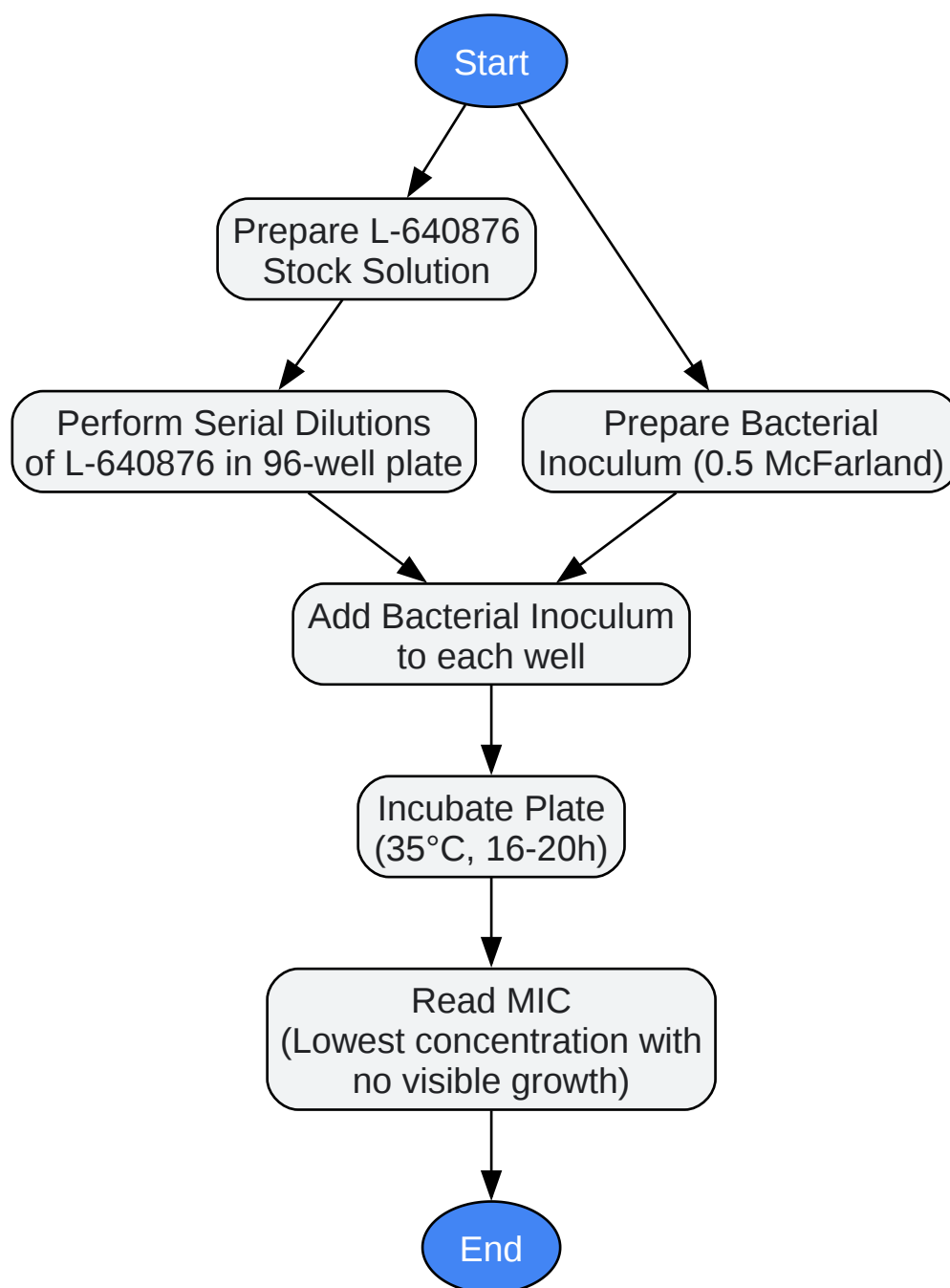
- Incubate the plate at $35 \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.
- The MIC is defined as the lowest concentration of **L-640876** that completely inhibits visible growth of the bacteria.

Mandatory Visualizations

Signaling Pathway: Mechanism of Action of **L-640876**

Caption: Mechanism of **L-640876** action on bacterial cell wall synthesis.

Experimental Workflow: MIC Determination



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Caption: Workflow for Minimum Inhibitory Concentration (MIC) determination.

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